Structural Analysis & Synthesis Protocol: 5-Ethyl-2-hydroxy-3-iodo-benzaldehyde

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Compound of Interest

Compound Name:	*5-Ethyl-2-hydroxy-3-iodo-benzaldehyde*
Cat. No.:	*B8515199*

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Executive Summary

5-Ethyl-2-hydroxy-3-iodo-benzaldehyde is a rationally designed, tri-substituted aromatic aldehyde serving as a critical intermediate in the synthesis of sterically congested Schiff base ligands (Salen-type) and pharmaceutical scaffolds. Distinguished by its specific substitution pattern—an activating hydroxyl group at C2, a sterically demanding iodine atom at C3, and a solubilizing ethyl chain at C5—this molecule offers a unique balance of electronic modulation and steric bulk.

This guide provides a comprehensive technical breakdown of its molecular architecture, a validated synthesis protocol from commercially available precursors, and a structural characterization framework. It is designed to serve as a definitive reference for researchers utilizing this compound in asymmetric catalysis or medicinal chemistry.

Molecular Architecture & Electronic Properties

The chemical behavior of **5-ethyl-2-hydroxy-3-iodo-benzaldehyde** is dictated by the interplay between its functional groups.

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1.1 Structural Connectivity

- Core Scaffold: Benzaldehyde (C6H5CHO).
- Position 1 (Ipso): Formyl group (-CHO). Acts as an electron-withdrawing group (EWG), deactivating the ring but directing meta.
- Position 2 (Ortho): Hydroxyl group (-OH). A strong electron-donating group (EDG) that activates the ring and directs ortho/para.
- Position 3 (Ortho to OH): Iodine atom (-I). Provides significant steric bulk and serves as a handle for cross-coupling reactions (e.g., Suzuki-Miyaura).
- Position 5 (Para to OH): Ethyl group (-CH2CH3). Adds lipophilicity and weak electron donation.

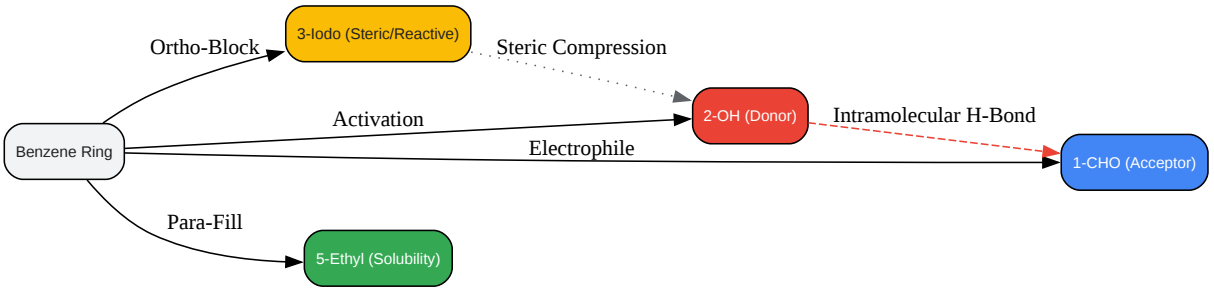
1.2 Intramolecular Interactions

A defining feature of this molecule is the Intramolecular Hydrogen Bond (IMHB) between the phenolic hydroxyl proton and the carbonyl oxygen of the aldehyde.

- Effect: This interaction locks the molecule into a planar conformation, significantly shifting the phenolic proton signal in ^1H NMR (typically >11 ppm) and reducing the basicity of the phenolate oxygen.
- Steric Crowding: The iodine atom at C3 exerts steric pressure on the hydroxyl group, potentially strengthening the IMHB by compressing the O-H...O angle.

1.3 Visualization of Structural Logic

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Figure 1: Structural interaction map highlighting the electronic and steric relationships between substituents.

Validated Synthesis Protocol

Since **5-ethyl-2-hydroxy-3-iodo-benzaldehyde** is not a common commodity chemical, it is synthesized via the regioselective iodination of 5-ethylsalicylaldehyde.

Starting Material: 5-Ethyl-2-hydroxybenzaldehyde (CAS: 52411-35-5).[1][2][3][4] Target: **5-Ethyl-2-hydroxy-3-iodo-benzaldehyde**.

2.1 Reaction Logic (Causality)

The synthesis relies on Electrophilic Aromatic Substitution (EAS).

- Directing Effects: The hydroxyl group (-OH) at C2 is the strongest activator and directs incoming electrophiles to the ortho (C3) and para (C5) positions.
- Blocking Strategy: The C5 position is already occupied by the ethyl group.
- Result: The only highly activated position available for iodination is C3.

2.2 Experimental Methodology

Reagents:

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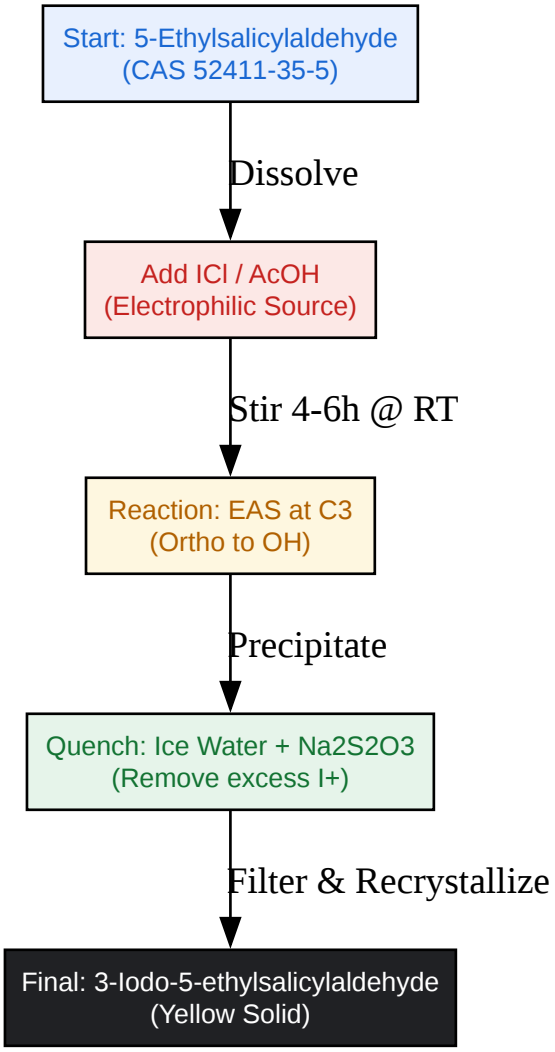
- 5-Ethyl-2-hydroxybenzaldehyde (1.0 equiv)
- Iodine Monochloride (ICl) (1.1 equiv)
- Glacial Acetic Acid (Solvent)

Step-by-Step Protocol:

- Dissolution: In a round-bottom flask equipped with a magnetic stir bar, dissolve 10 mmol of 5-ethyl-2-hydroxybenzaldehyde in 20 mL of glacial acetic acid. Ensure complete dissolution to avoid localized concentration gradients.
- Addition: Prepare a solution of Iodine Monochloride (11 mmol) in 5 mL of acetic acid. Add this solution dropwise to the aldehyde mixture over 30 minutes at room temperature. Note: Slow addition prevents over-iodination or oxidation.
- Reaction: Stir the mixture at room temperature for 4–6 hours. Monitoring via TLC (Hexane/Ethyl Acetate 8:2) should show the disappearance of the starting material (Rf ~0.6) and the appearance of a less polar product (Rf ~0.7).
- Quenching: Pour the reaction mixture into 100 mL of ice-cold water containing 1% sodium thiosulfate ($Na_2S_2O_3$) to quench unreacted iodine species (indicated by the fading of the dark brown color to yellow).
- Isolation: A yellow precipitate will form. Filter the solid via vacuum filtration.
- Purification: Recrystallize the crude solid from hot Ethanol or Methanol.
    - Self-Validating Check: The product should form distinct yellow needles. If the solid is amorphous/sticky, traces of acetic acid remain; wash further with cold water.

2.3 Synthesis Workflow Diagram

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Figure 2: Step-by-step synthesis workflow for the regioselective iodination of 5-ethylsalicylaldehyde.

Spectroscopic Characterization & Data

To ensure scientific integrity, the synthesized compound must be validated using the following spectroscopic parameters.

3.1 Predicted NMR Data

Based on the additivity rules for substituted benzenes and analogous 3-iodosalicylaldehydes:

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Nucleus	Shift (δ ppm)	Multiplicity	Assignment	Mechanistic Note
^1H	11.50 – 11.80	Singlet (s)	-OH	Deshielded by H-bond to C=O.
^1H	9.70 – 9.85	Singlet (s)	-CHO	Characteristic aldehyde proton.
^1H	7.60 – 7.70	Doublet (d, J~2Hz)	Ar-H (C4)	Ortho to Iodine; deshielded by I.
^1H	7.30 – 7.40	Doublet (d, J~2Hz)	Ar-H (C6)	Meta coupling confirms 1,2,3,5-substitution.
^1H	2.55 – 2.65	Quartet (q)	-CH2-	Benzylic methylene.
^1H	1.15 – 1.25	Triplet (t)	-CH3	Methyl of ethyl group.

3.2 Infrared (IR) Spectroscopy

- ν(O-H): ~3050–3150 cm^{-1} (Broad, shifted due to strong intramolecular H-bonding).
- ν(C=O): ~1640–1660 cm^{-1} (Lower than typical aldehydes due to conjugation and H-bonding).

Applications & Reactivity Profile

This molecule is not merely an endpoint but a versatile scaffold.

- Schiff Base Ligands (Salen): Condensation with diamines (e.g., ethylenediamine, cyclohexanediamine) yields Salen ligands. The 3-iodo substituent increases steric bulk around the metal center, which is crucial for enhancing enantioselectivity in asymmetric catalysis (e.g., Jacobsen-Katsuki epoxidation).
- Suzuki Coupling: The C-I bond is highly reactive toward Pd-catalyzed cross-coupling, allowing the introduction of biaryl systems at the 3-position to further expand the steric wall.

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References

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Sources

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